

Application Notes and Protocols: McN3716 for Inducing Metabolic Reprogramming in Cancer Cells

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Compound of Interest

Compound Name: McN3716

Cat. No.: B8069494

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Introduction

Metabolic reprogramming is a hallmark of cancer, characterized by an increased reliance on glycolysis even in the presence of oxygen, a phenomenon known as the Warburg effect. This metabolic shift provides cancer cells with the necessary building blocks for rapid proliferation and survival. **McN3716** is a novel, potent, and selective small molecule inhibitor of Hexokinase 2 (HK2), the first rate-limiting enzyme of the glycolytic pathway. By targeting HK2, **McN3716** effectively disrupts glycolysis, leading to a significant metabolic reprogramming in cancer cells, reducing ATP production, and inhibiting cell growth. These application notes provide detailed protocols for utilizing **McN3716** to study metabolic reprogramming in cancer cell lines.

Quantitative Data Summary

The following tables summarize the dose-dependent effects of **McN3716** on key metabolic indicators in A549 non-small cell lung cancer cells following a 24-hour treatment period.

Table 1: Effect of **McN3716** on Glucose Uptake

McN3716 Concentration (μM)	Glucose Uptake (pmol/min/mg protein)	Standard Deviation
0 (Vehicle)	150.2	± 12.5
1	115.8	± 9.8
5	75.1	± 6.2
10	40.5	± 3.9
25	22.3	± 2.1

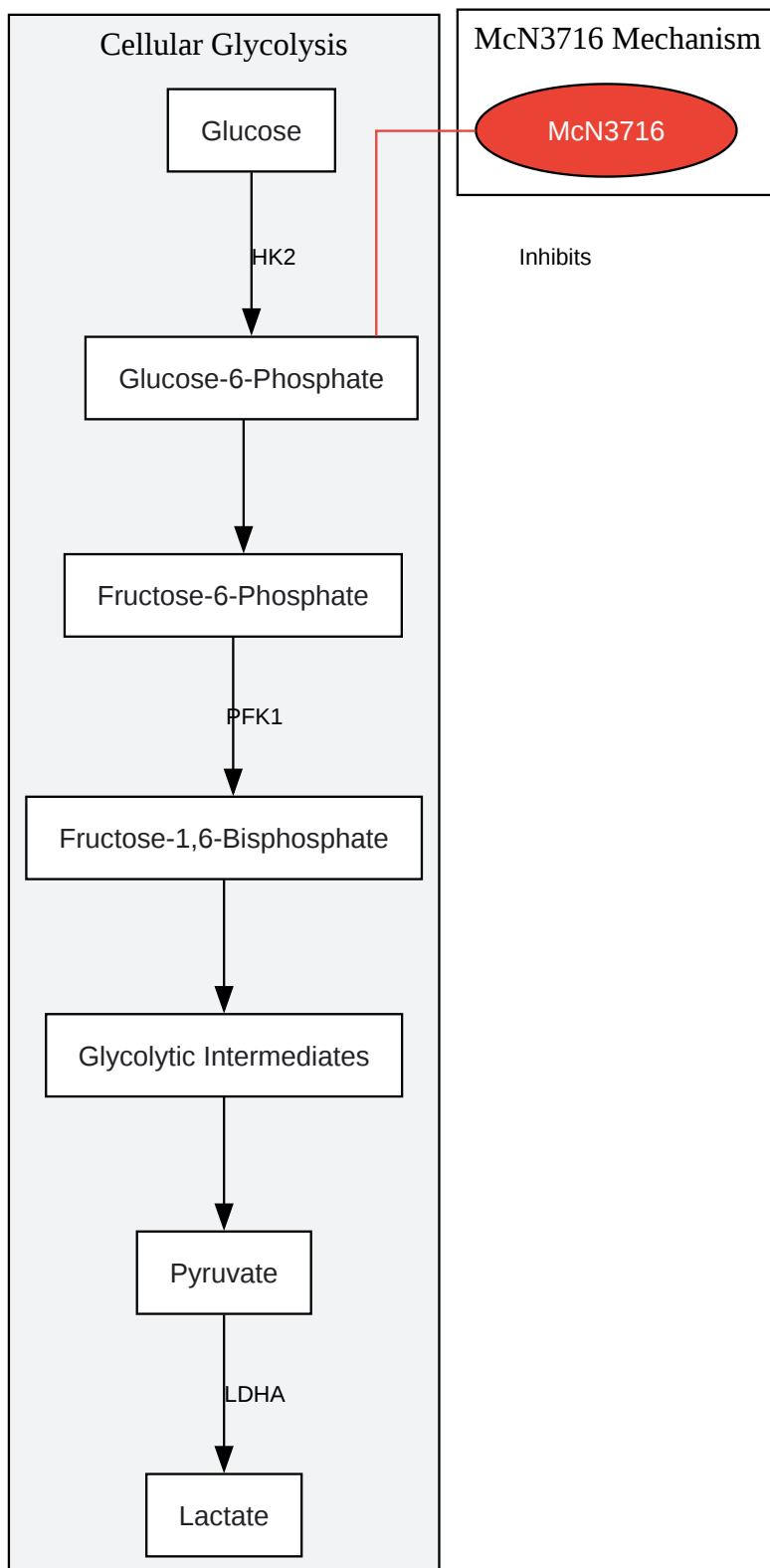
Table 2: Effect of **McN3716** on Lactate Production

McN3716 Concentration (μM)	Lactate Production (nmol/hr/mg protein)	Standard Deviation
0 (Vehicle)	85.6	± 7.9
1	62.3	± 5.4
5	38.9	± 3.1
10	18.2	± 1.9
25	9.7	± 1.1

Table 3: Effect of **McN3716** on Cellular ATP Levels

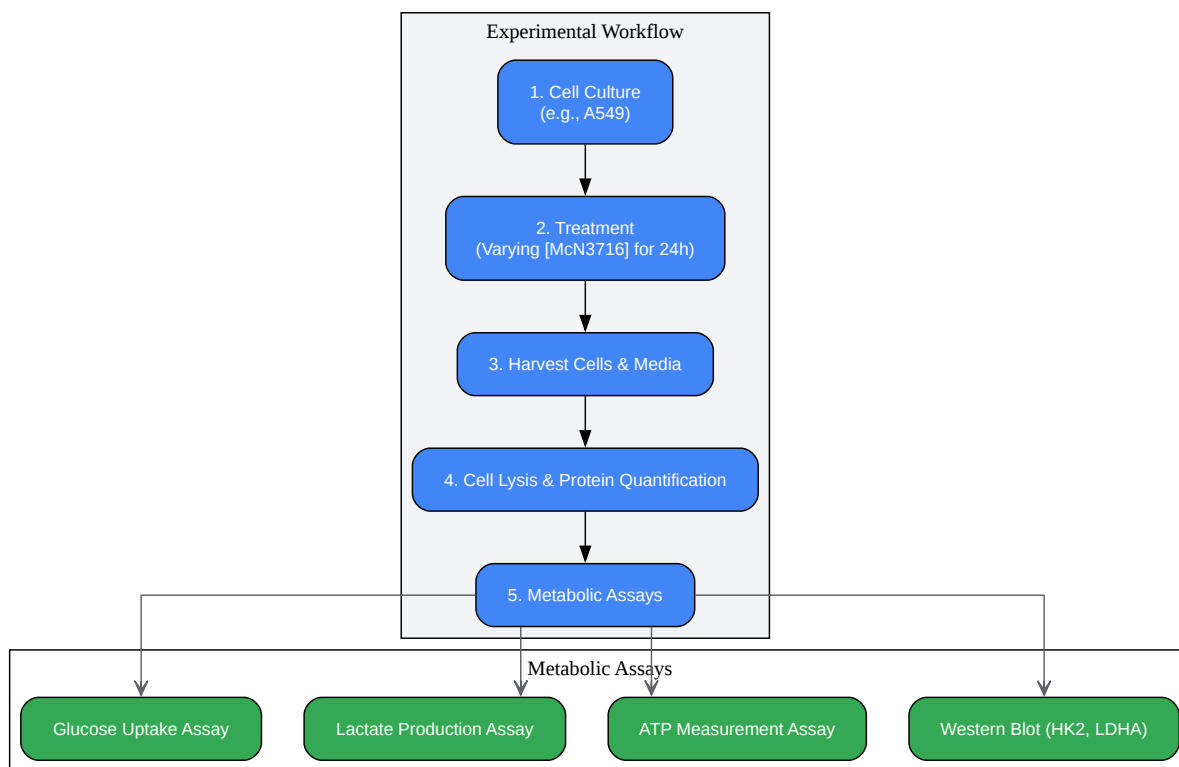
McN3716 Concentration (μM)	ATP Concentration (μM)	Standard Deviation
0 (Vehicle)	2.5	± 0.21
1	1.9	± 0.18
5	1.2	± 0.11
10	0.7	± 0.08
25	0.4	± 0.05

Signaling Pathway and Experimental Workflow



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Caption: Mechanism of **McN3716** action on the glycolytic pathway.



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